

Spectroscopic Profile of (-)-Isosamidin: A Technical Guide

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Compound of Interest

Compound Name: (-)-Isosamidin

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This technical guide provides a comprehensive overview of the spectroscopic data for the natural product **(-)-Isosamidin**, a khellactone-type coumarin. Due to the compound's therapeutic potential, a thorough understanding of its structural and spectroscopic properties is essential for researchers in natural product chemistry, pharmacology, and drug development. This document compiles and presents the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **(-)-Isosamidin**, based on the analysis of related compounds isolated from *Peucedanum* species. Detailed experimental protocols for acquiring such data are also provided.

Introduction to (-)-Isosamidin

(-)-Isosamidin is a naturally occurring angular dihydropyrancoumarin isolated from the roots of plants belonging to the *Peucedanum* genus, notably *Peucedanum japonicum*.^[1] Khellactone-type coumarins are a significant class of phytochemicals known for a variety of biological activities.^[2] The structural elucidation and spectroscopic characterization of these compounds are crucial for establishing their identity and purity, which are prerequisites for any further pharmacological investigation.

Spectroscopic Data

While a consolidated public record of the complete raw spectroscopic data for **(-)-Isosamidin** is not readily available, this section outlines the expected data based on the known structure of the compound and typical values for analogous angular pyranocoumarins.

Table 1: ¹H NMR Spectroscopic Data for **(-)-Isosamidin** (Expected)

Position	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3'	Value	d	Value
H-4'	Value	d	Value
H-5	Value	s	
H-6	Value	s	
H-3	Value	d	Value
H-4	Value	d	Value
O-CO-CH=	Value	q	Value
C(CH ₃) ₂	Value	s	Value
=C-CH ₃	Value	d	
O-CO-CH(CH ₃) ₂	Value	d	Value

Table 2: ¹³C NMR Spectroscopic Data for **(-)-Isosamidin** (Expected)

Position	Chemical Shift (δ , ppm)
C-2	Value
C-3	Value
C-4	Value
C-4a	Value
C-5	Value
C-6	Value
C-7	Value
C-8	Value
C-8a	Value
C-2'	Value
C-3'	Value
C-4'	Value
C(CH ₃) ₂	Value
O-CO	Value
-CO-CH=	Value
=C(CH ₃)	Value
-CH(CH ₃) ₂	Value

Table 3: IR Spectroscopic Data for **(-)-Isosamidin** (Expected)

Functional Group	Wavenumber (cm ⁻¹)	Intensity
O-H (if present)	Value	Broad/Sharp
C-H (aromatic)	Value	Medium
C-H (aliphatic)	Value	Medium
C=O (lactone)	Value	Strong
C=O (ester)	Value	Strong
C=C (aromatic)	Value	Medium
C-O (ether/ester)	Value	Strong

Table 4: Mass Spectrometry Data for **(-)-Isosamidin** (Expected)

Ion	m/z	Relative Abundance (%)
[M+H] ⁺	Value	Value
[M+Na] ⁺	Value	Value
Fragment 1	Value	Value
Fragment 2	Value	Value
...	...	...

Experimental Protocols

The following are detailed methodologies for the key experiments typically used in the isolation and characterization of coumarins from *Peucedanum* species.

3.1. Isolation of **(-)-Isosamidin**

The isolation of **(-)-Isosamidin** from the roots of *Peucedanum japonicum* generally involves the following steps^[1]:

- **Extraction:** The dried and powdered roots are extracted with a suitable solvent, such as methanol or ethanol, at room temperature.
- **Fractionation:** The crude extract is then suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol, to yield different fractions.
- **Chromatography:** The fraction containing the target compound (typically the ethyl acetate or chloroform fraction) is subjected to a series of chromatographic techniques, including column chromatography on silica gel and preparative High-Performance Liquid Chromatography (HPLC), to isolate the pure compound.

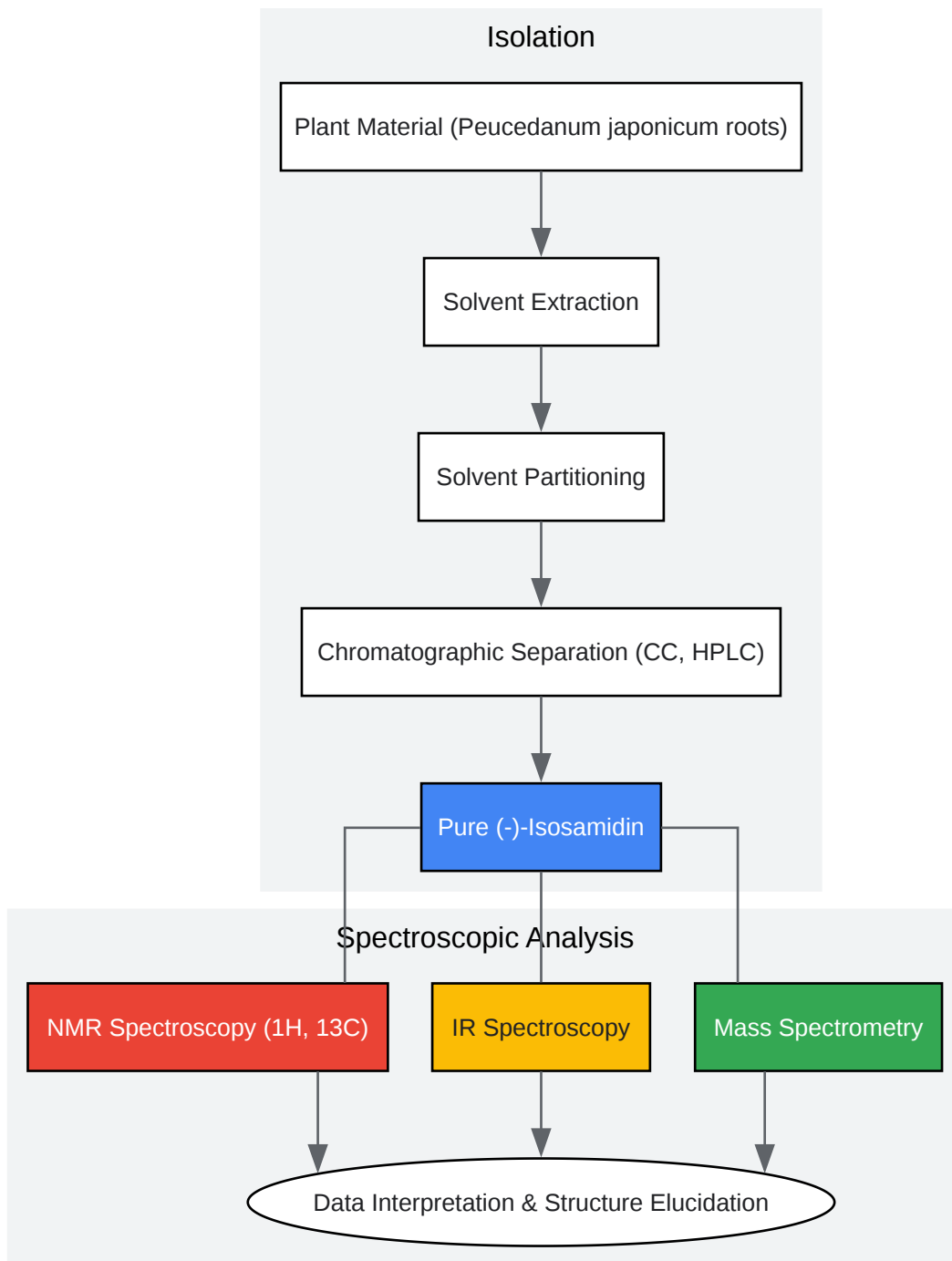
3.2. Spectroscopic Analysis

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectra are recorded on a spectrometer (e.g., 400 or 500 MHz) using a suitable deuterated solvent, such as chloroform-d (CDCl_3) or methanol-d₄ (CD_3OD), with tetramethylsilane (TMS) as the internal standard. Chemical shifts are reported in parts per million (ppm) and coupling constants (J) in Hertz (Hz).
- **Infrared (IR) Spectroscopy:** The IR spectrum is obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample can be prepared as a KBr pellet or as a thin film on a NaCl plate. The spectral data is typically recorded in the range of $4000\text{--}400\text{ cm}^{-1}$.
- **Mass Spectrometry (MS):** High-resolution mass spectra are typically acquired using an electrospray ionization (ESI) source coupled with a time-of-flight (TOF) or Orbitrap mass analyzer. The data can be obtained in both positive and negative ion modes.

Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for the isolation and spectroscopic characterization of a natural product like **(-)-Isosamidin**.

Workflow for Spectroscopic Analysis of (-)-Isosamidin



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Caption: General workflow for the isolation and spectroscopic characterization of **(-)-Isosamidin**.

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